

# dealing with satellite colonies in neomycin selection plates

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## Compound of Interest

Compound Name: Neomycin

Cat. No.: B7802328

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## Technical Support Center: Neomycin (G418) Selection

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering issues with **neomycin** (G418) selection, particularly the appearance of satellite or excessive background colonies.

### Troubleshooting Guide

Encountering a high number of surviving, untransformed cells—which may resemble satellite colonies—is a common challenge in G418 selection. This guide provides a systematic approach to diagnose and resolve the underlying issues.

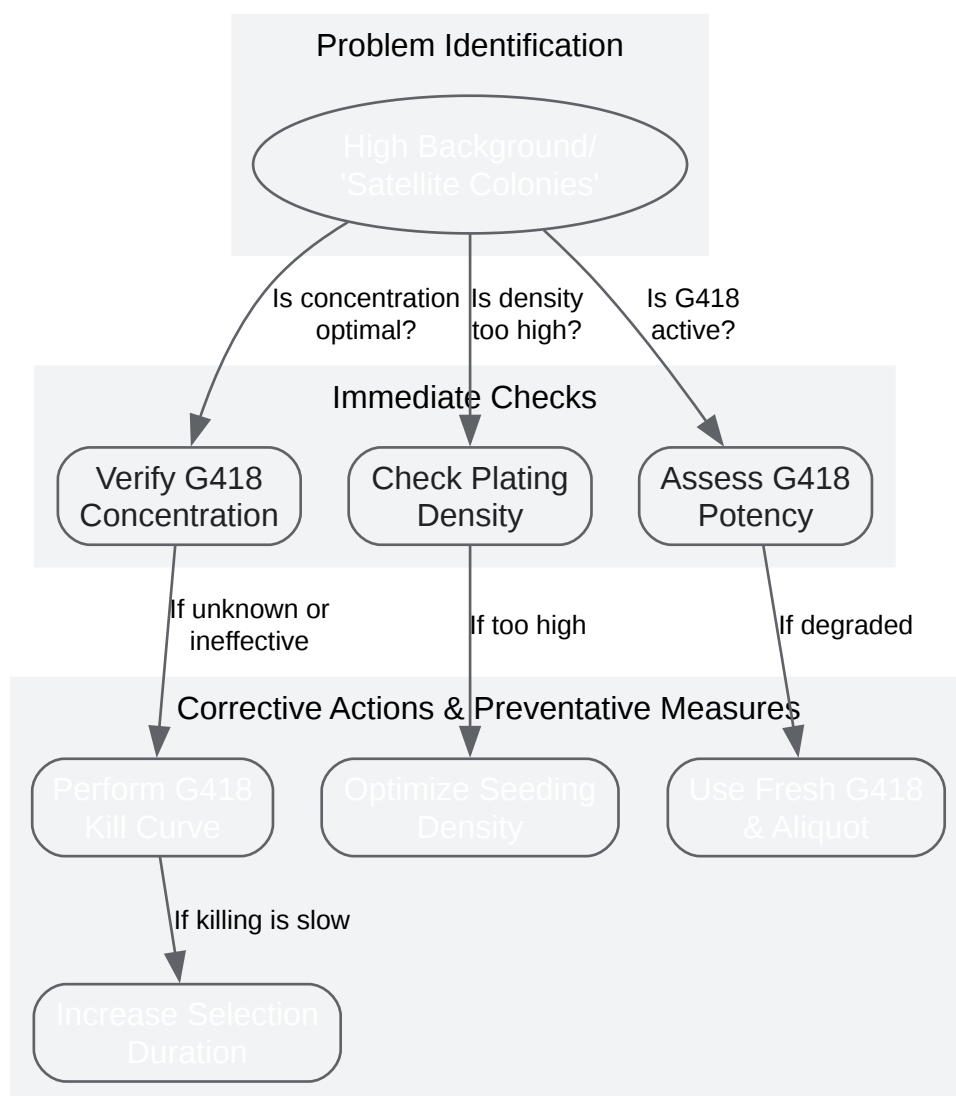
### Problem: High Background of Non-Resistant Colonies or "Satellite Colonies"

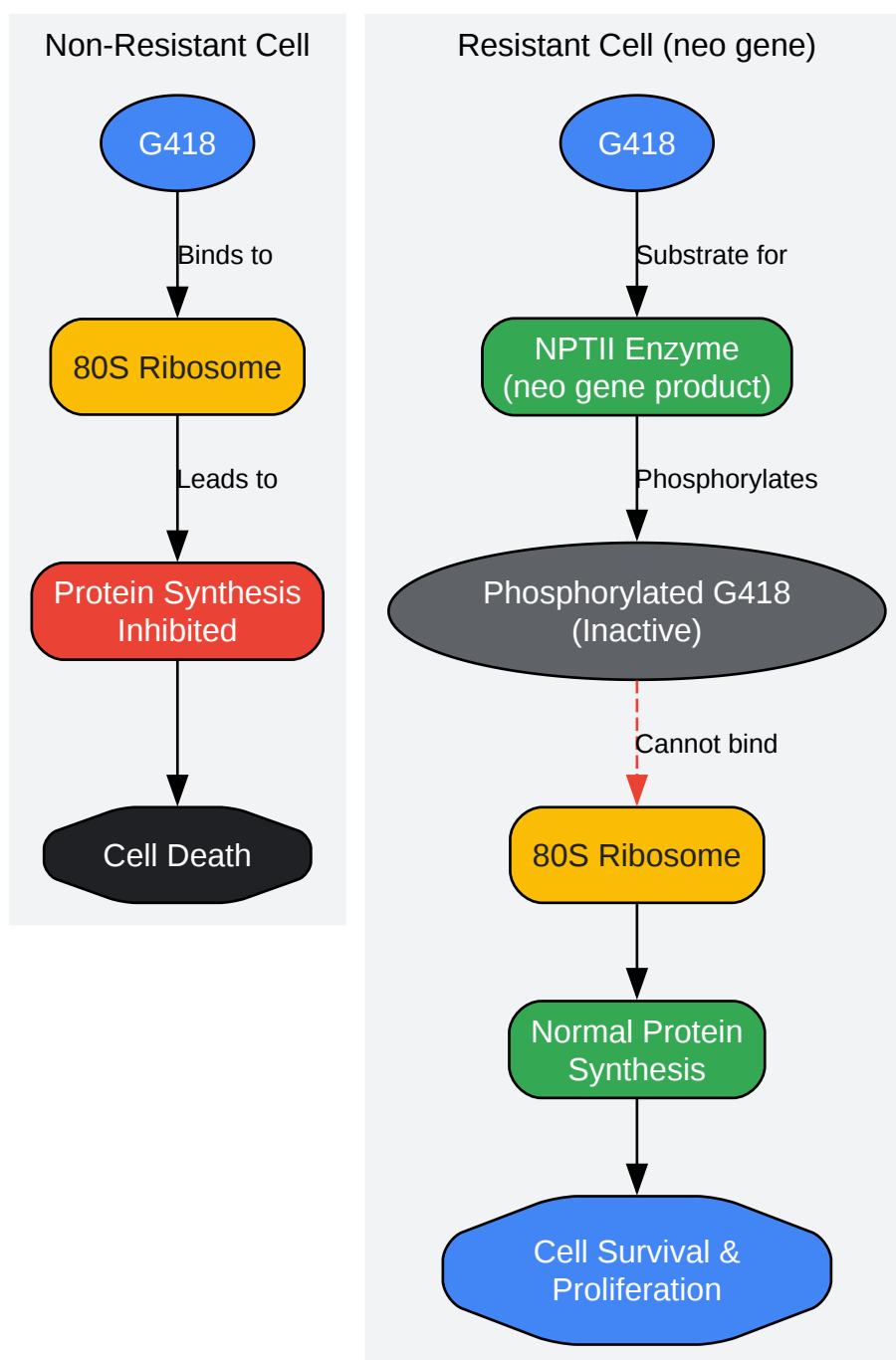
Unlike bacterial selection with ampicillin, the formation of true satellite colonies in G418 selection of mammalian cells is less common. The resistance mechanism, enzymatic inactivation of G418 by **neomycin** phosphotransferase (NPTII), primarily occurs intracellularly. Therefore, the appearance of numerous small colonies alongside true resistant colonies typically points to suboptimal selection pressure rather than localized antibiotic degradation.

#### Immediate Diagnostic Steps:

- **Verify G418 Concentration:** The single most critical factor is the G418 concentration. It must be empirically determined for each cell line.
- **Assess Plating Density:** High cell density can lead to cell-to-cell contact that may interfere with G418 efficacy.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Check G418 Potency:** Ensure your G418 stock is not expired and has been stored correctly. G418 can lose potency if stored improperly or subjected to multiple freeze-thaw cycles.[\[3\]](#)[\[4\]](#)

#### Troubleshooting Workflow Diagram:





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